

Personal protective equipment for handling Histidine Monohydrochloride

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Compound of Interest

Compound Name: *Histidine Monohydrochloride*

Cat. No.: *B147678*

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Essential Safety and Handling Guide for Histidine Monohydrochloride

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Histidine Monohydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures.

Personal Protective Equipment (PPE)

When handling **Histidine Monohydrochloride**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][2][3]
Respiratory Protection	A NIOSH-approved respirator is required when dusts are generated. A filter type P2 is recommended.[1][4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is vital for the safe handling of **Histidine Monohydrochloride**.

- Preparation:
 - Ensure good ventilation in the work station.[5]
 - Confirm that a safety shower and eye wash station are readily accessible.[6]
 - Put on all required PPE as detailed in the table above.
- Handling:
 - Avoid contact with skin and eyes.[5]
 - Avoid the formation of dust and aerosols.[1][7]
 - Handle in accordance with good industrial hygiene and safety practice.[2][3][7]
- Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1][4]
- Store away from incompatible materials such as strong oxidizing agents.[7]
- The recommended storage temperature is typically between 15–25 °C, but always refer to the product label.[4]

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[5] If breathing is difficult, give oxygen and seek medical attention. [1][8]
Skin Contact	Take off contaminated clothing immediately.[1] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][8] If irritation persists, seek medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][8] Remove contact lenses if present and easy to do.[1][5] Seek medical attention.[8]
Ingestion	Rinse mouth with water.[5][8] Do NOT induce vomiting.[1] Call a poison center or a doctor if you feel unwell.[5]

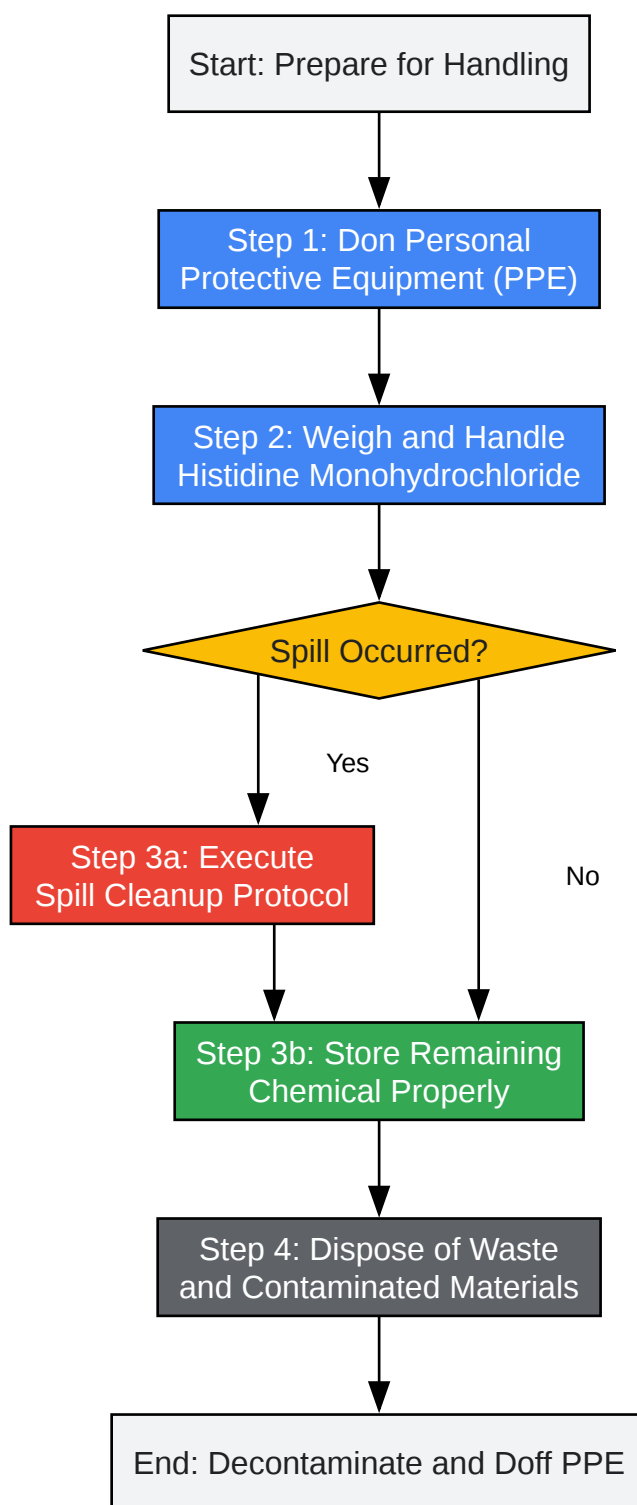
Spill Cleanup

- Evacuate and Ventilate: Evacuate unnecessary personnel and ventilate the spillage area.[5]

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1][9]
- Cleanup:
 - Wear appropriate PPE.[5]
 - For dry spills, mechanically recover the product.[5] Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal.[1]
 - Avoid generating dusty conditions.[1]
 - After material pickup is complete, wash the spill site.[6]

Disposal Plan

Dispose of **Histidine Monohydrochloride** and its containers in accordance with all applicable national, state, and local regulations.[4][8] It is generally advised to dispose of the material as you would a non-hazardous waste.[8] For specific guidance, contact a licensed professional waste disposal service.[6] Do not mix with other waste.[4] Handle uncleaned containers as you would the product itself.[4]



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